

Essential Safety and Logistical Information for Handling Methyl Palmitate-13C16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl palmitate-13C16**

Cat. No.: **B12412306**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe and effective handling of stable isotope-labeled compounds like **Methyl palmitate-13C16** is paramount. This document provides immediate, procedural guidance for the operational use and disposal of **Methyl palmitate-13C16**, ensuring laboratory safety and experimental integrity.

Physical and Chemical Properties

A summary of the key quantitative data for **Methyl palmitate-13C16** is presented below for easy reference.

Property	Value
Molecular Formula	$^{13}\text{CH}_3(^{13}\text{CH}_2)_{14}^{13}\text{CO}_2\text{CH}_3$ ^[1]
Molecular Weight	286.33 g/mol ^[1]
Physical State	Solid ^[1]
Boiling Point	185 °C at 10 mmHg ^[1]
Melting Point	Not explicitly provided for ¹³ C ₁₆ variant; 28-35 °C for unlabeled Methyl Palmitate ^{[2][3]}
Density	0.933 g/mL at 25 °C ^[1]
Flash Point	113.00 °C (closed cup) ^[1]
Storage Temperature	-20°C ^[1]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment should be worn when handling **Methyl palmitate-13C16**.

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles.
[\[4\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required.[\[6\]](#) Always inspect gloves before use and change them if they are contaminated.
- Skin and Body Protection: A standard laboratory coat should be worn.[\[6\]](#) In cases of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[\[7\]](#) If aerosols or mists are generated, a respirator may be necessary.[\[4\]](#)

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for the safe handling of **Methyl palmitate-13C16** from receipt to experimental use.

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area at the recommended temperature of -20°C.[\[1\]](#)
- Preparation for Use:
 - Allow the container to reach room temperature before opening to prevent condensation.
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling larger quantities or if heating is involved.
- Weighing and Transfer:

- As **Methyl palmitate-13C16** is a solid at room temperature, it can be weighed directly onto a clean, tared weighing paper or into a suitable container.
- Use clean spatulas or other appropriate tools for transfer to avoid cross-contamination.
- Dissolving:
 - Consult relevant experimental protocols for appropriate solvents.
 - Add the solvent to the weighed **Methyl palmitate-13C16** and mix gently until fully dissolved.
- Experimental Use:
 - Follow established laboratory procedures for your specific application.
 - Avoid direct contact with the skin and eyes.[\[8\]](#)
 - Keep containers closed when not in use.

Disposal Plan

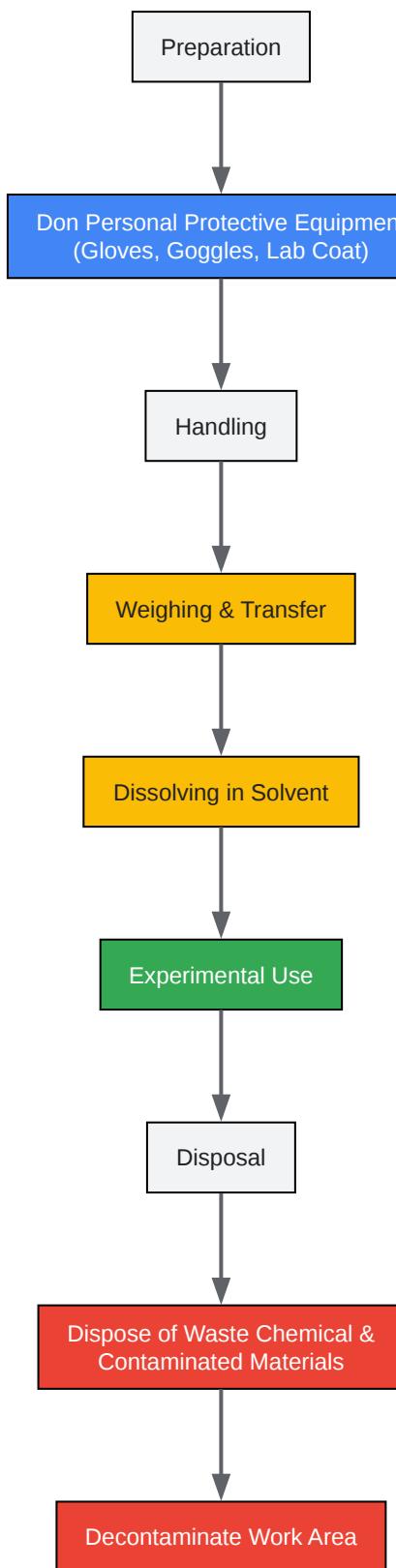
Proper disposal of **Methyl palmitate-13C16** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of unused or waste **Methyl palmitate-13C16** in accordance with local, state, and federal regulations. It should be treated as chemical waste.[\[2\]](#)
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and pipette tips, should be disposed of as contaminated waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[\[2\]](#)
Do not reuse empty containers.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[3\]](#)

- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[7] Remove contaminated clothing and wash it before reuse.[6]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.
- Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[9] Ensure adequate ventilation. For larger spills, contain the spill and follow institutional emergency procedures.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Methyl Palmitate-13C16**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl palmitate-13C16 Aldrich [sigmaaldrich.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. mercuria.com [mercuria.com]
- 5. carlroth.com [carlroth.com]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. agilent.com [agilent.com]
- 8. preol.cz [preol.cz]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methyl Palmitate-13C16]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12412306#personal-protective-equipment-for-handling-methyl-palmitate-13c16>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com